

1-butylcyclohexanol CAS number and molecular formula

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Compound of Interest

Compound Name: **1-Butylcyclohexanol**

Cat. No.: **B1329816**

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An In-Depth Technical Guide to **1-Butylcyclohexanol** for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-butylcyclohexanol**, including its chemical identifiers, physicochemical properties, synthesis protocols, and relevant applications for scientific research and development.

Core Chemical Identity

1-Butylcyclohexanol is a tertiary alcohol with the butyl group and hydroxyl group attached to the same carbon atom of the cyclohexane ring.

Identifier	Value
CAS Number	5445-30-7 [1] [2] [3] [4] [5]
Molecular Formula	C10H20O [1] [2] [3] [5] [6]
IUPAC Name	1-butylcyclohexan-1-ol [2] [5]
Molecular Weight	156.27 g/mol [1] [6]
Synonyms	1-n-Butylcyclohexanol, Cyclohexanol, 1-butyl- [1] [2] [6]

Physicochemical Properties

A summary of the key physical and chemical properties of **1-butylcyclohexanol** is presented below. These properties are essential for its handling, application, and analysis in a laboratory setting.

Property	Value	Source
Appearance	Clear, colorless liquid	[5]
Boiling Point	210.9°C at 760 mmHg[1]	90-91°C at 10 Torr[7]
Flash Point	84.6°C	[1]
Density	0.906 g/cm ³	[1]
Vapor Pressure	0.0425 mmHg at 25°C	[1]
Refractive Index	1.4620-1.4660 at 20°C	[5]
LogP	2.87180	[1]

Experimental Protocols

Synthesis of 1-Butylcyclohexanol via Grignard Reaction

A common laboratory method for the synthesis of **1-butylcyclohexanol** involves the Grignard reaction. This process is a versatile carbon-carbon bond-forming reaction.[8]

Materials:

- Magnesium turnings
- n-Butyl bromide (1-bromobutane)
- Cyclohexanone
- Anhydrous diethyl ether
- Apparatus for Grignard reaction (three-necked flask, dropping funnel, reflux condenser)

Procedure:

- Preparation of the Grignard Reagent: In a flame-dried three-necked flask equipped with a dropping funnel and a reflux condenser, magnesium turnings are placed. A solution of n-butyl bromide in anhydrous diethyl ether is added dropwise to the magnesium. The reaction is initiated, and the mixture is refluxed to ensure the complete formation of the Grignard reagent, n-butylmagnesium bromide.^[8]
- Reaction with Cyclohexanone: After the formation of the Grignard reagent, a solution of cyclohexanone in anhydrous diethyl ether is added dropwise to the reaction mixture while stirring.^[8] The reaction is typically exothermic and may require cooling to maintain a controlled reaction rate.
- Quenching and Workup: The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride or dilute acid. This step protonates the alkoxide intermediate to form **1-butylcyclohexanol**.
- Extraction and Purification: The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic extracts are dried over an anhydrous salt (e.g., magnesium sulfate), and the solvent is removed under reduced pressure to yield the crude product. Further purification can be achieved by distillation.

The optimal reaction time for the Grignard reaction has been reported to be around 50 minutes, with a yield of approximately 50%.^[8]

Applications and Relevance in Drug Development

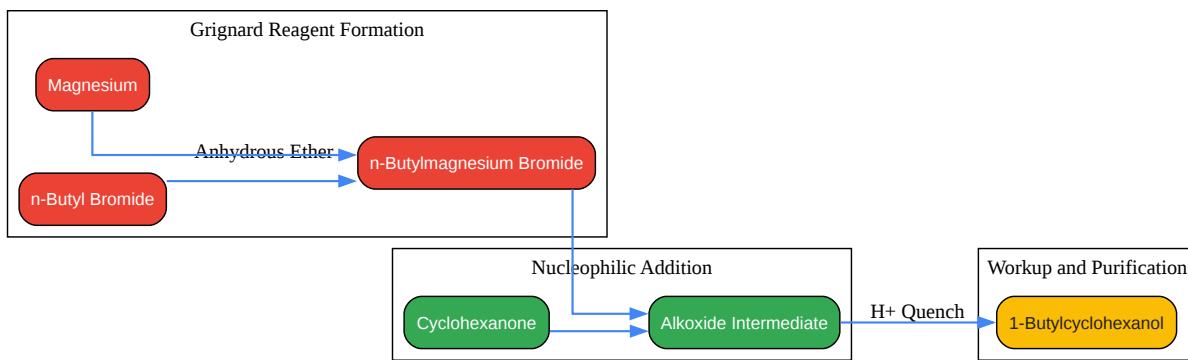
While **1-butylcyclohexanol** itself is primarily used as an intermediate in the synthesis of other compounds, such as liquid crystals, its isomers, particularly 4-tert-butylcyclohexanol, have garnered significant interest in dermatological and cosmetic applications, which can be relevant to drug development for skin conditions.

4-tert-butylcyclohexanol has been shown to act as a potent antagonist of the Transient Receptor Potential Vanilloid 1 (TRPV1) channel.^[9] TRPV1 is a non-selective cation channel that functions as a sensor for heat, protons, and various chemical stimuli, playing a crucial role in the sensation of pain and burning.^[9] By inhibiting the activation of TRPV1, 4-tert-butylcyclohexanol can effectively reduce neurosensory irritation, such as stinging and burning.

sensations in sensitive skin.[9][10] This mechanism of action makes it a valuable compound for the development of topical treatments for sensitive skin and conditions associated with neurogenic inflammation.

Visualizations

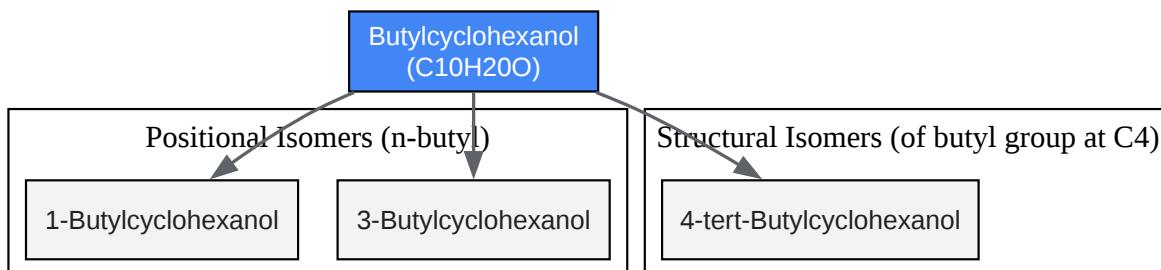
Synthesis Workflow of 1-Butylcyclohexanol



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Caption: Grignard synthesis of **1-butylcyclohexanol**.

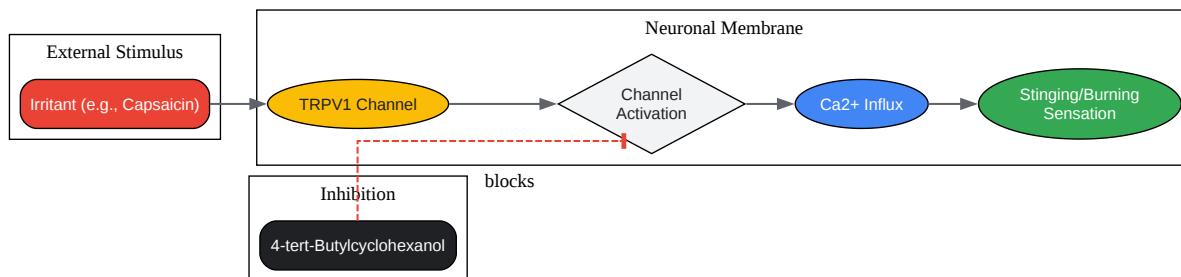
Logical Relationship of Butylcyclohexanol Isomers



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Caption: Isomers of butylcyclohexanol.

Signaling Pathway of 4-tert-Butylcyclohexanol (Isomer)

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Caption: TRPV1 antagonism by 4-tert-butylcyclohexanol.

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